

An In-depth Technical Guide to the Chemical Properties of Fipronil Sulfone- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: Fipronil sulfone- $^{13}\text{C}_6$

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Introduction

Fipronil sulfone- $^{13}\text{C}_6$ is the isotopically labeled form of Fipronil sulfone, a major metabolite of the broad-spectrum phenylpyrazole insecticide, Fipronil. Due to its isotopic labeling, Fipronil sulfone- $^{13}\text{C}_6$ serves as an invaluable internal standard for quantitative analysis in various matrices, ensuring accuracy and precision in analytical methodologies such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-tandem mass spectrometry (GC-MS/MS). This guide provides a comprehensive overview of its chemical properties, experimental protocols for its detection, and relevant biological pathways. The properties of the unlabeled Fipronil sulfone are used as a close proxy, as carbon-13 labeling does not significantly alter the chemical behavior of the molecule.

Chemical and Physical Properties

Fipronil sulfone- $^{13}\text{C}_6$ is a white solid powder.^[1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ ¹³ C ₆ H ₄ Cl ₂ F ₆ N ₄ O ₂ S	[2]
Molecular Weight	459.10 g/mol	[2]
CAS Number (Unlabeled)	120068-36-2	[3]
IUPAC Name	5-amino-1-[2,6-dichloro-4-(trifluoromethyl)phenyl]-4-(trifluoromethylsulfonyl)pyrazole-3-carbonitrile	[3]
SMILES	<chem>N#CC1=NN(C(N)=C1S(=O)(=O)C(F)(F)F)=O</chem> [13C]2=-- INVALID-LINK--C(F)(F)F">13CCI	[2]
Melting Point	225 °C	[4]
Boiling Point (Predicted)	531.6 ± 50.0 °C	[4]
Density (Predicted)	1.85 ± 0.1 g/cm ³	[4]
Solubility	10 mM in DMSO	[2]
Storage Temperature	-20°C	[5]

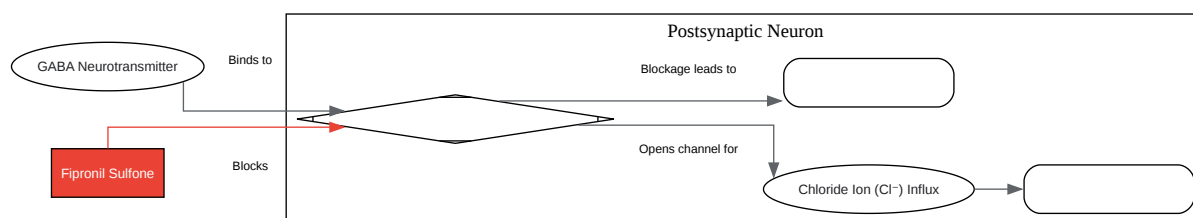
Stability and Reactivity

Fipronil sulfone is a stable metabolite. Unlike its parent compound, Fipronil, which can degrade through photolysis, Fipronil sulfone is much more stable to light.[6] It is also chemically stable and does not readily undergo hydrolysis. Fipronil itself is stable to hydrolysis at pH 5 and 7 but degrades in alkaline conditions.[1] Due to its stability, Fipronil sulfone is a persistent metabolite in the environment and in biological systems.[7]

Mechanism of Action

Fipronil and its sulfone metabolite act as potent non-competitive blockers of the γ-aminobutyric acid (GABA)-gated chloride channels in the central nervous system of insects.[1][8] This blockage prevents the influx of chloride ions, leading to hyperexcitation of the nervous system

and eventual death of the insect.[9] Fipronil sulfone is a more potent blocker of vertebrate GABA receptors than fipronil itself, making it a significant contributor to the overall toxicity.[1] [10] It also blocks glutamate-activated chloride (GluCl) channels in insects, which are not present in mammals, contributing to its selective toxicity.[10]

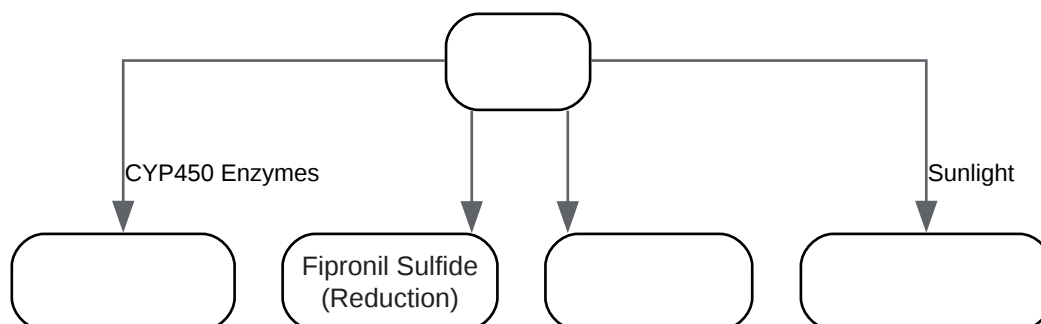


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Mechanism of action of Fipronil Sulfone on GABA-gated chloride channels.

Metabolic Pathway

Fipronil is metabolized in organisms and the environment to several byproducts, with Fipronil sulfone being a major and more persistent metabolite. The primary metabolic transformation involves the oxidation of the sulfinyl group of Fipronil to a sulfone group.[11] This conversion is primarily carried out by cytochrome P450 enzymes in the liver.[2]



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Simplified metabolic and degradation pathways of Fipronil.

Experimental Protocols

The analysis of Fipronil and its metabolites, including Fipronil sulfone, in various matrices is crucial for food safety and environmental monitoring. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique.

QuEChERS Sample Preparation for Egg Matrix

This protocol is adapted from a modified QuEChERS method for the analysis of Fipronil and its metabolites in eggs.

1. Sample Homogenization:

- Homogenize a representative sample of eggs.

2. Extraction:

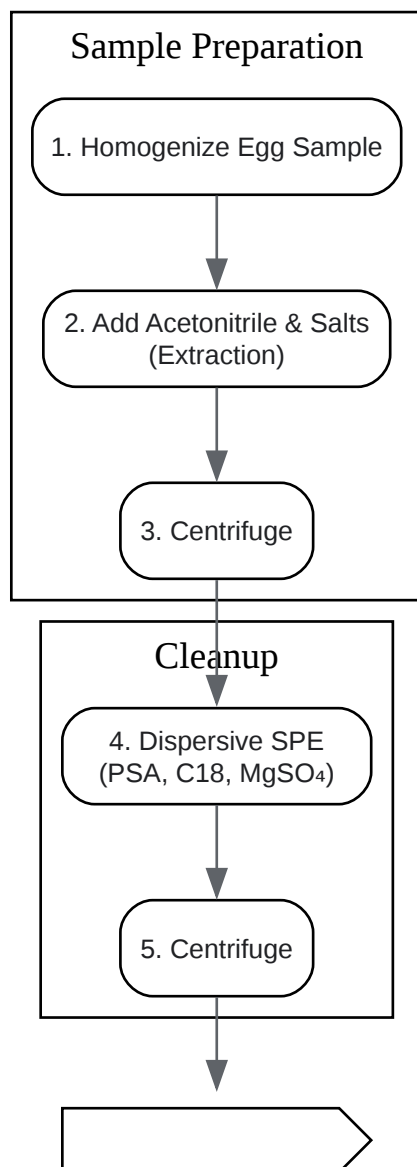
- Weigh 10 g of the homogenized egg sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate amount of Fipronil sulfone- $^{13}\text{C}_6$ as an internal standard.
- Add a salt packet containing 4 g of anhydrous magnesium sulfate, 1 g of sodium chloride, 1 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquihydrate.
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL d-SPE tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of primary secondary amine (PSA) sorbent, and 50 mg of C18 sorbent.
- Shake for 30 seconds.
- Centrifuge at 10000 rpm for 5 minutes.

4. Final Extract Preparation:

- Take an aliquot of the cleaned extract and dilute it with a suitable solvent (e.g., acetonitrile/water) for LC-MS/MS analysis.



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Experimental workflow for QuEChERS sample preparation.

LC-MS/MS Analysis

The following are typical instrumental parameters for the analysis of Fipronil sulfone.

Parameter	Typical Setting
LC Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.7 μ m)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Gradient	A suitable gradient from high aqueous to high organic
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 μ L
Ionization Mode	Electrospray Ionization (ESI), Negative Mode
MRM Transitions	Specific precursor and product ions for Fipronil sulfone and Fipronil sulfone- $^{13}\text{C}_6$ are monitored. For unlabeled Fipronil sulfone, a common transition is m/z 451.9 \rightarrow 431.9.

Note: Specific MRM transitions and collision energies should be optimized for the instrument in use.

Conclusion

Fipronil sulfone- $^{13}\text{C}_6$ is an essential tool for the accurate quantification of Fipronil sulfone residues in complex matrices. Understanding its chemical properties, metabolic fate, and the analytical methods for its detection is critical for researchers and professionals in the fields of food safety, environmental science, and drug development. The provided information serves as a technical guide to support these endeavors.

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References

- 1. Fipronil Technical Fact Sheet [npic.orst.edu]
- 2. Identification of fipronil metabolites by time-of-flight mass spectrometry for application in a human exposure study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fipronil sulfone | C₁₂H₄Cl₂F₆N₄O₂S | CID 3078139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. FIPRONIL-SULFONE CAS#: 120068-36-2 [m.chemicalbook.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. pnas.org [pnas.org]
- 7. tandfonline.com [tandfonline.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. Sulfone metabolite of fipronil blocks gamma-aminobutyric acid- and glutamate-activated chloride channels in mammalian and insect neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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